

Commercial suppliers of "Methyl o-tolyl sulfide" for research

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Compound of Interest

Compound Name: **Methyl o-tolyl sulfide**

Cat. No.: **B076835**

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An In-depth Technical Guide to Commercial Suppliers of **Methyl o-tolyl sulfide** for Research

For researchers, scientists, and professionals in drug development, the timely procurement of specific chemical reagents is critical to maintaining project momentum. This guide provides a comprehensive overview of commercial suppliers for **Methyl o-tolyl sulfide** (CAS No. 14092-00-3), a key reagent in various synthetic applications. This document outlines supplier information, available product specifications, and a standardized workflow for acquiring research chemicals.

Commercial Suppliers and Product Specifications

Methyl o-tolyl sulfide, also known as 1-methyl-2-(methylthio)benzene or o-cresyl methyl sulfide, is available from a range of chemical suppliers. The table below summarizes the offerings from several prominent vendors, providing a comparative view of purity, available quantities, and other pertinent data for research and development purposes.

Supplier	Product Name	CAS Number	Purity	Available Quantities	Notes
Tengzhou Xiang Yuan Aroma Chemicals Co., Ltd	Methyl o-tolyl sulfide; o-Cresyl methyl sulfide	14092-00-3	-	Inquiry	Supplier of aroma chemicals. [1]
ChemicalBook	2-METHYLBENZYL MERCAPTAN, 97% (synonym: Methyl o-tolyl sulfide)	14092-00-3	97%	-	Lists multiple suppliers. [2] [3]
P&S Chemicals	2-Methylbenzyl mercaptan (synonym: Methyl o-tolyl sulfide)	14092-00-3	-	Quotation based	Provides a list of synonyms. [4]
Cheméo	Benzene, 1-methyl-2-(methylthio)- (synonym: Methyl o-tolyl sulfide)	14092-00-3	-	-	Provides chemical properties. [5]

Note: The availability and specifications of chemical products can change. It is always recommended to visit the supplier's website for the most current information.

Experimental Applications and Protocols

While specific experimental protocols are highly dependent on the research context, **Methyl o-tolyl sulfide** is commonly utilized in organic synthesis. For instance, it can serve as a

precursor in oxidation reactions to form the corresponding sulfoxide, a valuable intermediate in medicinal chemistry. A general synthetic protocol for such an oxidation is described in a study on the syntheses and applications of sulfoximines, where **methyl o-tolyl sulfide** was oxidized using m-chloroperoxybenzoic acid (mCPBA) to afford the sulfoxide product.[6] The biological applications of related compounds are explored in studies on artificial peroxygenases, highlighting the relevance of thioethers in biocatalysis research.[7]

Chemical Procurement Workflow

The process of acquiring a chemical for research purposes follows a structured workflow. This ensures that the correct compound is sourced in a timely and compliant manner. The following diagram illustrates a typical procurement process for a chemical like **Methyl o-tolyl sulfide**.

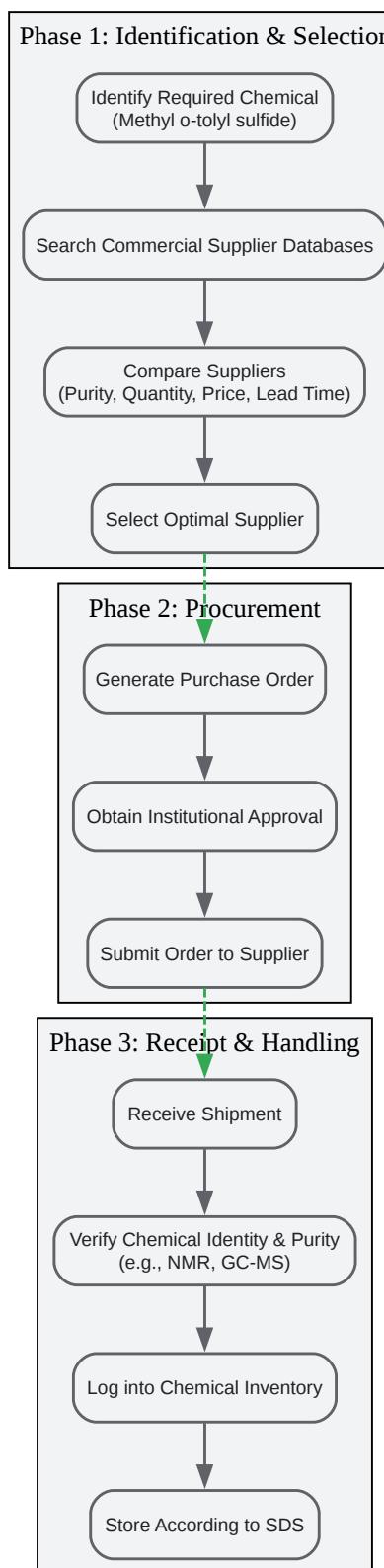
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Figure 1: A generalized workflow for the procurement of research chemicals.

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